

# The Cellular Target of CAY10650: An In-depth Technical Guide

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## Compound of Interest

Compound Name: CAY10650

Cat. No.: B606501

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## Abstract

**CAY10650** is a potent and selective small molecule inhibitor. This technical guide provides a comprehensive overview of its primary cellular target, its mechanism of action, and the experimental protocols used to characterize its activity. All quantitative data are summarized for clarity, and key signaling pathways and experimental workflows are visualized using diagrams. This document is intended to serve as a valuable resource for researchers utilizing **CAY10650** in their studies.

## Primary Cellular Target: Cytosolic Phospholipase A2 $\alpha$ (cPLA2 $\alpha$ )

The primary cellular target of **CAY10650** is the enzyme cytosolic phospholipase A2 $\alpha$  (cPLA2 $\alpha$ ). [1][2][3][4][5][6] cPLA2 $\alpha$  is a key enzyme in the inflammatory cascade, responsible for the hydrolysis of the sn-2 ester bond of membrane phospholipids, which leads to the release of arachidonic acid.[3][7] This arachidonic acid is then metabolized by cyclooxygenases (COX) and lipoxygenases (LOX) to produce various pro-inflammatory lipid mediators, including prostaglandins and leukotrienes.[3][7]

**CAY10650** is a highly potent inhibitor of cPLA2 $\alpha$ , demonstrating significant efficacy in cellular and in vivo models of inflammation.[1][3][8]

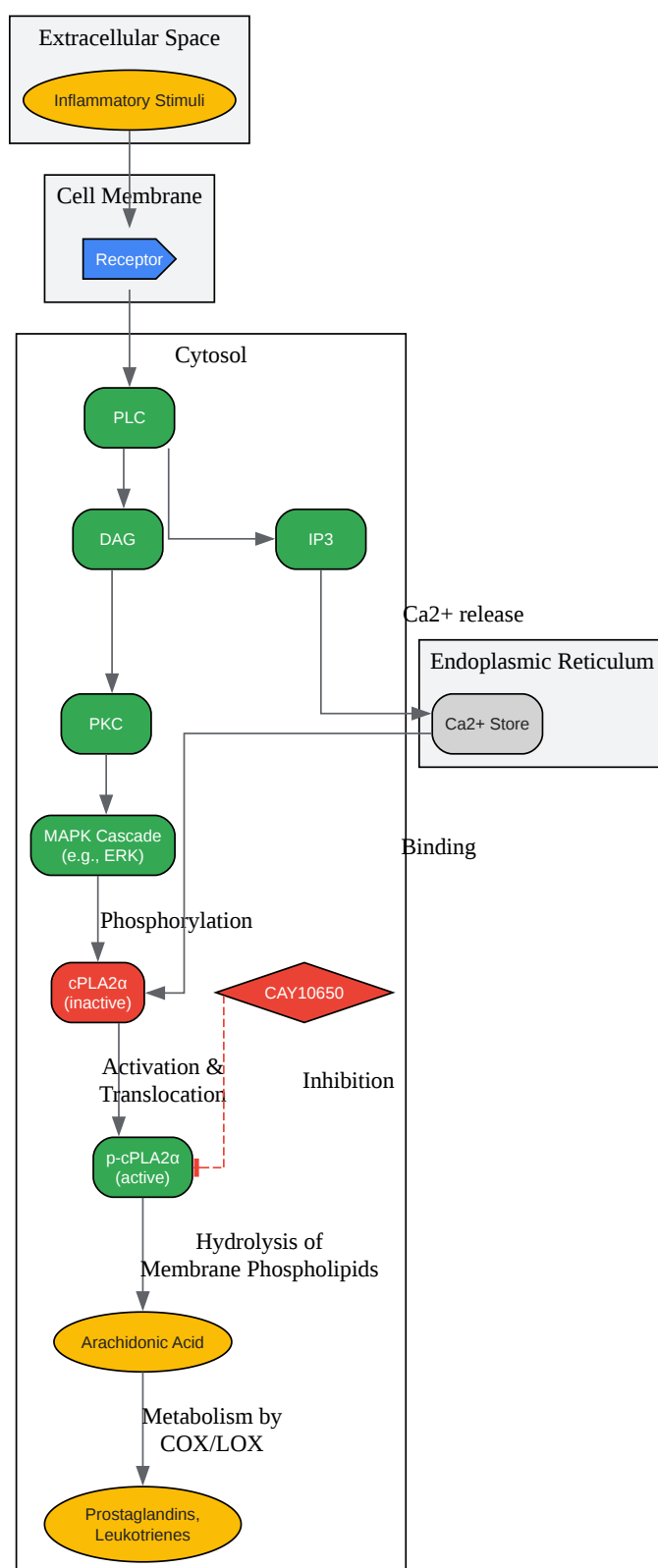
## Quantitative Pharmacological Data

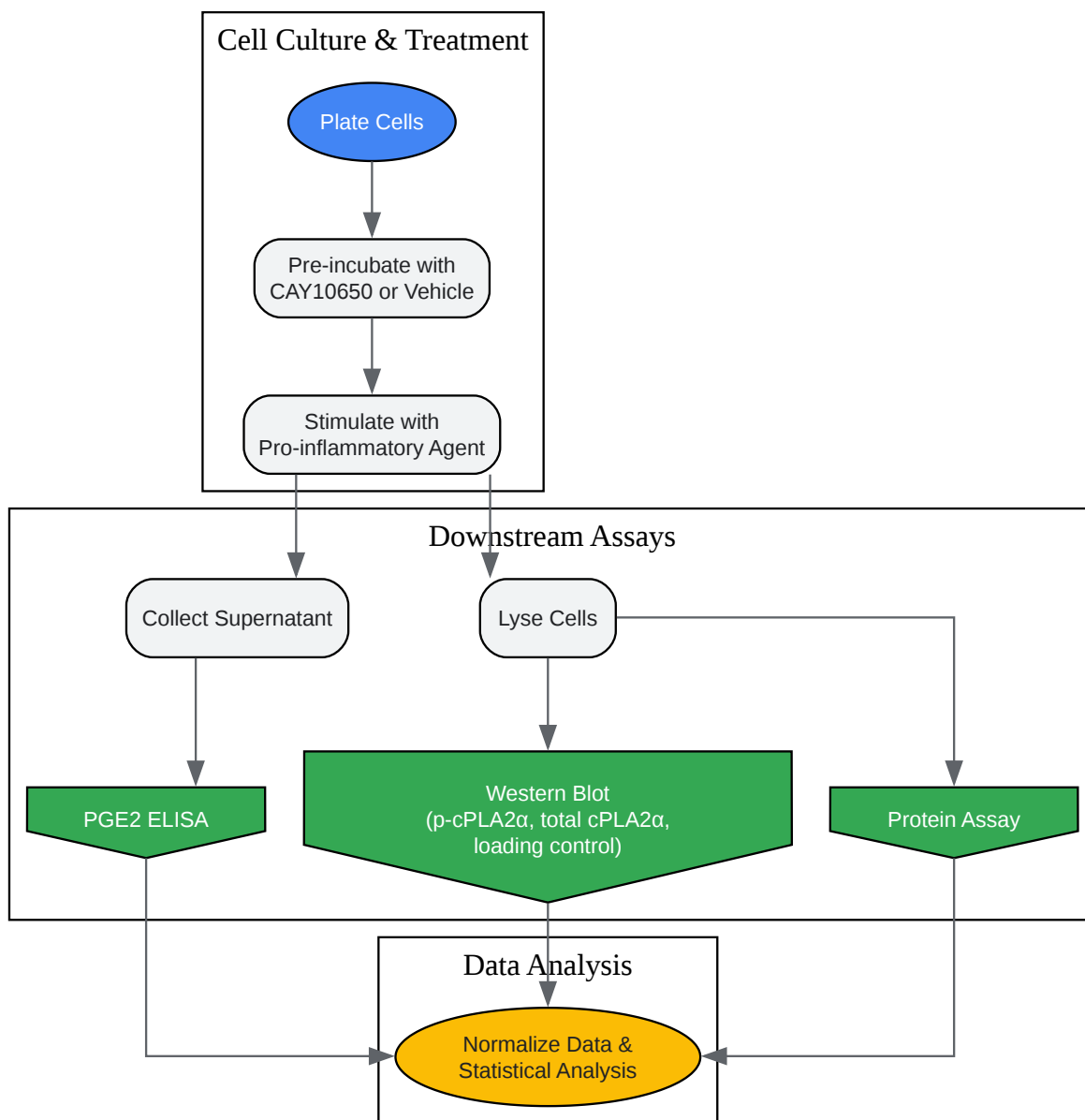
The inhibitory activity of **CAY10650** against cPLA2 $\alpha$  has been quantified in various studies. The key pharmacological parameter is the half-maximal inhibitory concentration (IC50).

Parameter	Value	Target	Reference
IC50	12 nM	Human cytosolic phospholipase A2 $\alpha$ (cPLA2 $\alpha$ )	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Signaling Pathway of cPLA2 $\alpha$ and Point of Intervention for CAY10650

The activation of cPLA2 $\alpha$  is a critical step in the inflammatory signaling cascade. Various stimuli, such as growth factors, cytokines, and other inflammatory signals, can lead to an increase in intracellular calcium (Ca<sup>2+</sup>) concentrations and the activation of mitogen-activated protein kinases (MAPKs) like ERK. This results in the phosphorylation and translocation of cPLA2 $\alpha$  to the membrane, where it can access its phospholipid substrates. **CAY10650** directly inhibits the enzymatic activity of cPLA2 $\alpha$ , thereby blocking the release of arachidonic acid and the subsequent production of pro-inflammatory eicosanoids.





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